

N-Methylfulleropyrrolidine in Tandem Solar Cells: A Comparative Performance Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylfulleropyrrolidine*

Cat. No.: *B588164*

[Get Quote](#)

In the rapidly advancing field of tandem solar cell technology, the selection of an appropriate electron transport layer (ETL) is critical for achieving high power conversion efficiencies (PCE) and operational stability. **N-Methylfulleropyrrolidine** (NMFP), a fullerene derivative, has emerged as a promising candidate for this crucial layer. This guide provides a comparative analysis of NMFP's performance metrics against other commonly used ETL materials in tandem solar cells, supported by available experimental data.

Performance Comparison of Electron Transport Layer Materials

The efficiency and performance of tandem solar cells are intrinsically linked to the properties of the ETL in the top sub-cell, which is typically a perovskite solar cell. The ETL facilitates the extraction and transport of electrons from the perovskite absorber layer to the cathode, minimizing charge recombination and enhancing the overall device performance. While direct comparative studies of NMFP in tandem solar cells are limited, its performance can be inferred from studies on similar fullerene derivatives and compared with other prevalent ETL materials.

Fullerene derivatives, including NMFP and the widely used PCBM ([1][1]-phenyl-C61-butyric acid methyl ester), are favored for their high electron mobility and good film-forming properties. [2] Research on other fulleropyrrolidine derivatives has shown their potential to surpass the performance of PCBM in perovskite solar cells.[1] For instance, 2,5-(dimethyl ester) C60 fulleropyrrolidine (DMEC60) and its C70 analogue (DMEC70) have demonstrated higher PCE and stability compared to their PCBM counterparts in inverted planar perovskite solar cells.[1]

Inorganic metal oxides such as tin oxide (SnO_2), titanium dioxide (TiO_2), and zinc oxide (ZnO) are also extensively used as ETLs due to their excellent electron mobility, suitable band alignment, and high transparency.[3] Comparative studies in single-junction perovskite solar cells have shown that SnO_2 can lead to higher PCEs than TiO_2 under certain conditions.[4] Simulation studies on all-perovskite tandem solar cells also suggest that TiO_2 and ZnO may offer superior performance compared to SnO_2 and other metal oxides due to more suitable band alignment and charge-extraction properties.[5]

Below is a summary of reported performance metrics for various ETL materials in perovskite-based solar cells, which form the top cell in many tandem configurations. It is important to note that these values are from different studies and device architectures, and therefore direct comparison should be approached with caution.

ETL Material	V _{oc} (V)	J _{sc} (mA/cm ²)	Fill Factor (%)	PCE (%)	Solar Cell Type	Reference
Fulleropyrr olidine- based						
DMEC ₆₀	-	-	-	15.2	Inverted Perovskite Solar Cell	[1]
DMEC ₇₀	-	-	-	16.4	Inverted Perovskite Solar Cell	[1]
Fullerene- based						
PC ₆₁ BM	-	-	-	<15.2	Inverted Perovskite Solar Cell	[1]
Metal Oxide- based						
SnO ₂	1.081	22.46	66	>16	Perovskite Solar Cell	[6]
SnO ₂ (simulation)	-	-	-	17.53	Perovskite Solar Cell	[7]
TiO ₂ (simulation)	-	-	-	24.08	Perovskite Solar Cell	[8]
ZnO (simulation)	-	-	-	24.29	Perovskite Solar Cell	[8]

TiO ₂ (tandem simulation)	-	-	-	23.18	All-Perovskite Tandem	[5]
ZnO (tandem simulation)	-	-	-	23.11	All-Perovskite Tandem	[5]
SnO ₂ (tandem simulation)	-	-	-	-	All-Perovskite Tandem	[5]

Experimental Protocols

The fabrication and characterization of tandem solar cells involve a multi-step process. The following is a generalized experimental protocol for a perovskite/silicon tandem solar cell, which can be adapted for different ETL materials.

Tandem Solar Cell Fabrication Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the fabrication of a monolithic perovskite/silicon tandem solar cell.

Detailed Methodologies:

- Silicon Bottom Cell Preparation:
 - A textured n-type silicon wafer is subjected to a standard RCA cleaning procedure.

- Intrinsic and doped hydrogenated amorphous silicon (a-Si:H) layers are deposited for passivation and to form the p-n junction.
- A transparent conductive oxide (TCO), typically indium tin oxide (ITO), is sputtered on the rear side.
- Interconnection Layer:
 - An ITO layer is deposited on the front side of the silicon cell to serve as a recombination junction and an optical spacer.
- Perovskite Top Cell Fabrication:
 - A hole transport layer (HTL), such as PTAA, is spin-coated on the ITO.
 - The perovskite precursor solution is spin-coated in a nitrogen-filled glovebox, followed by thermal annealing.
 - The ETL solution (e.g., NMFP in a suitable solvent) is then deposited, often via spin-coating, followed by annealing. For metal oxide ETLs like SnO_2 , a sol-gel or nanoparticle solution is typically used.
 - A transparent top electrode, such as ITO, is deposited by sputtering.
- Device Finalization:
 - Metal contact grids (e.g., Ti/Pd/Ag) are evaporated onto the front and rear TCOs.
 - The device is encapsulated to protect it from environmental degradation.


Characterization Protocol

- Current Density-Voltage (J-V) Measurement: The J-V characteristics are measured under simulated AM1.5G illumination (100 mW/cm^2) using a solar simulator. Key parameters such as open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE) are extracted. For tandem cells, spectral mismatch correction is crucial for accurate measurements.

- **External Quantum Efficiency (EQE):** EQE is measured to determine the cell's efficiency at converting photons of different wavelengths into electrons. This is particularly important for tandem cells to ensure current matching between the top and bottom sub-cells.
- **Stability Testing:** Devices are subjected to continuous illumination and/or stored in controlled environments (e.g., specific humidity and temperature) to evaluate their operational and long-term stability.

Signaling Pathways and Logical Relationships

The choice of ETL material influences several key device parameters, which in turn determine the overall performance of the tandem solar cell.

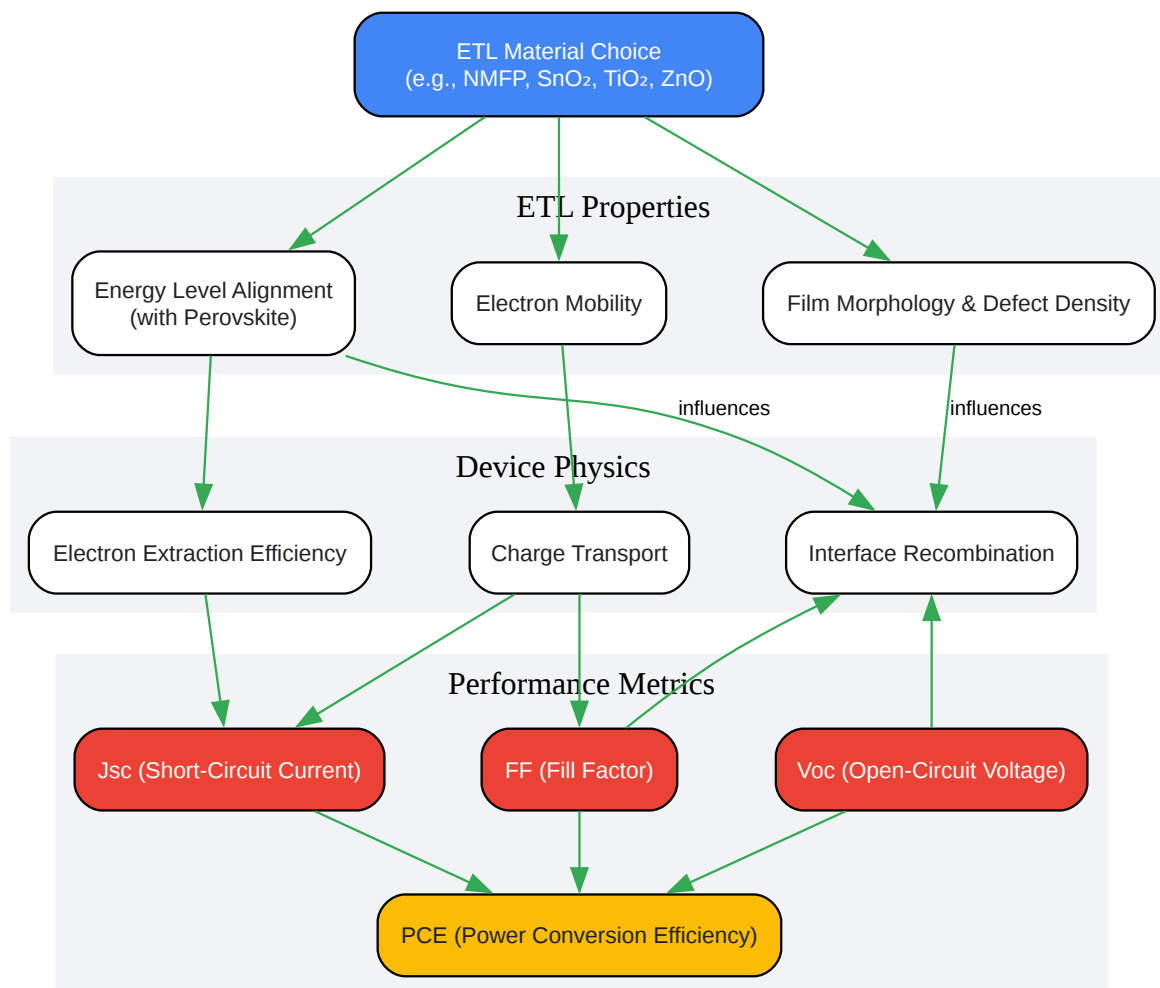

[Click to download full resolution via product page](#)

Caption: Logical relationship showing how the choice of ETL material impacts key device properties and performance metrics.

In conclusion, while **N-Methylfulleropyrrolidine** holds significant promise as an electron transport layer in tandem solar cells, more direct comparative studies are needed to definitively benchmark its performance against established fullerene and metal oxide-based ETLs. The optimization of the ETL, in conjunction with the other layers in the tandem architecture, is paramount for pushing the efficiency and stability of next-generation photovoltaic devices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Improved Performance and Stability of Inverted Planar Perovskite Solar Cells Using Fulleropyrrolidine Layers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. issp.ac.ru [issp.ac.ru]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. Synthesis of SnO₂ nanofibers and nanobelts electron transporting layer for efficient perovskite solar cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. ieeexplore.ieee.org [ieeexplore.ieee.org]
- To cite this document: BenchChem. [N-Methylfulleropyrrolidine in Tandem Solar Cells: A Comparative Performance Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588164#performance-metrics-of-n-methylfulleropyrrolidine-in-tandem-solar-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com